

Triflyl Azide (TfN₃): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trifluoromethanesulfonyl azide

Cat. No.: B1626117

[Get Quote](#)

Trifluoromethanesulfonyl azide, commonly referred to as triflyl azide (TfN₃), is a highly reactive and energetic organic azide. It is a powerful reagent in organic synthesis, primarily utilized for diazo-transfer reactions. This guide provides an in-depth overview of its physical and chemical properties, experimental protocols, and safety considerations, tailored for researchers, scientists, and professionals in drug development.

Physical and Spectroscopic Properties

Triflyl azide is generally prepared and used in situ as a solution and is never isolated in its pure form due to its explosive nature.^{[1][2]} Its physical properties are therefore often cited for its solutions or are computationally derived.

Table 1: Physical and Chemical Properties of Triflyl Azide

Property	Value	Source(s)
Molecular Formula	CF ₃ N ₃ O ₂ S	[3][4]
Molecular Weight	175.09 g/mol	[3]
Boiling Point	80-81 °C	[5]
Appearance	Typically used as a solution in an organic solvent	[1][6]
Solubility	Insoluble in water	[5]
Crystal System	Monoclinic	[3][7]
Space Group	P 1 21/c 1	[3][7]
IR Absorption (N ₃ stretch)	~2124 cm ⁻¹	[8][9]

Spectroscopic Characterization: The most characteristic spectroscopic feature of triflyl azide is the strong asymmetric stretching vibration of the azide group, which appears in the infrared spectrum around 2124 cm⁻¹.^{[8][9]} This peak is located in a relatively uncongested region of the IR spectrum, making it a useful diagnostic tool.^[10]

Chemical Properties and Reactivity

Triflyl azide is recognized as an exceptionally reactive diazo-transfer reagent.^[6] The high reactivity stems from the potent electron-withdrawing nature of the trifluoromethanesulfonyl (triflyl) group, which renders the azide moiety highly electrophilic.^{[6][7]} This facilitates the efficient transfer of a diazo group to various nucleophiles.

Its primary application is in the conversion of primary amines to the corresponding azides.^[6]^[11] This transformation is fundamental in the synthesis of a wide array of organic molecules, including pharmaceuticals and materials, as azides are versatile intermediates for reactions like cycloadditions (e.g., "click chemistry") and reductions to amines.^{[7][12]}

Beyond primary amines, triflyl azide can also react with other substrates, such as active methylene compounds to form diazo compounds, and sulfonamides to generate other sulfonyl azides.^{[13][14]}

Experimental Protocols

Due to its hazardous nature, triflyl azide should always be prepared fresh and used immediately in solution.^{[1][6]} It should never be concentrated or stored.^{[1][2][6]}

1. In Situ Preparation of Triflyl Azide

This protocol is adapted from established procedures, with modifications to enhance safety by avoiding chlorinated solvents.^{[6][15]}

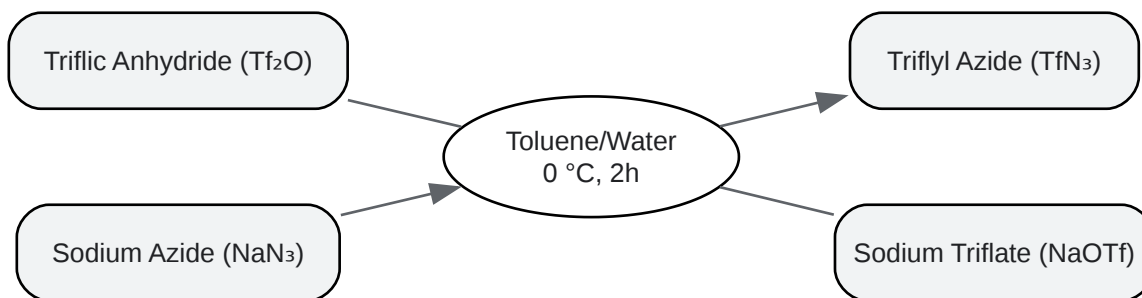
- Materials:

- Sodium azide (NaN_3)
- Trifluoromethanesulfonic anhydride (Tf_2O)
- Toluene
- Water
- Ice bath
- Magnetic stirrer
- Separatory funnel
- Blast shield

- Procedure:

- In a chemical fume hood, behind a blast shield, prepare a biphasic solution by dissolving sodium azide in water and adding an equal volume of toluene.^{[6][15]}
- Cool the vigorously stirred mixture to 0 °C using an ice bath.
- Slowly add trifluoromethanesulfonic anhydride (1.0 equivalent) to the cold, stirred solution via syringe over 15-20 minutes.
- Continue stirring the reaction mixture at 0 °C for approximately 2 hours.^[6]

- After the reaction is complete, carefully transfer the mixture to a separatory funnel.
- Separate the organic layer (toluene), which now contains the triflyl azide solution.
- The resulting solution should be used directly in the subsequent reaction without any concentration steps.[1][6]



[Click to download full resolution via product page](#)

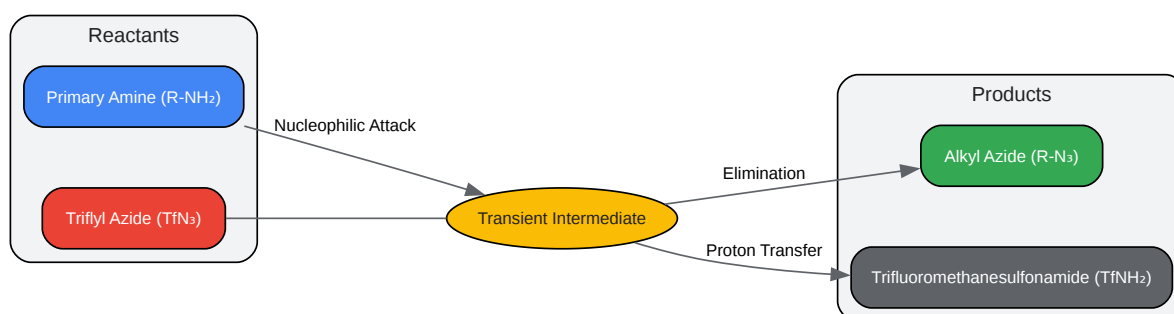
Caption: Synthesis of Triflyl Azide.

2. Diazo-Transfer Reaction with a Primary Amine

This is a general procedure for the conversion of a primary amine to an azide using the in situ prepared triflyl azide solution.

- Materials:
 - Primary amine
 - Triflyl azide solution in toluene (prepared as above)
 - Copper(II) sulfate (CuSO_4) (catalytic amount)
 - Base (e.g., NaHCO_3 or pyridine)
 - Methanol
 - Magnetic stirrer
- Procedure:

- In a separate flask, dissolve the primary amine in a suitable solvent mixture, such as methanol and water.
- Add a catalytic amount of copper(II) sulfate and the base.
- With vigorous stirring, add the freshly prepared triflyl azide solution in toluene to the amine solution.[15]
- The reaction is typically stirred at room temperature and monitored by an appropriate method (e.g., TLC or LC-MS) until the starting amine is consumed.
- Upon completion, the reaction is worked up by extraction to isolate the azide product.



[Click to download full resolution via product page](#)

Caption: Diazo-Transfer Reaction Mechanism.

Safety and Handling

Triflyl azide is a potentially explosive compound and must be handled with extreme caution.[1]
[16]

- **Explosion Hazard:** It is highly energetic and can decompose explosively, especially in concentrated form or when subjected to heat, shock, or pressure.[6][17][18]

- In Situ Use Only: Triflyl azide should never be isolated, concentrated, or stored.[1][6] It must be prepared fresh and used immediately as a dilute solution.
- Solvent Choice: The use of chlorinated solvents like dichloromethane for its preparation is strongly discouraged due to the potential formation of highly explosive byproducts such as azido-chloromethane and diazidomethane.[6][7][18] Toluene or hexane are recommended as safer alternatives.[6]
- Personal Protective Equipment (PPE): Always work in a chemical fume hood with the sash lowered as much as possible to act as a blast shield.[1][17] Wear appropriate PPE, including safety goggles, a face shield, and a lab coat.[1][19]
- Waste Disposal: Any residual triflyl azide must be quenched before disposal.[6][16] The waste should be placed in a designated, properly labeled container, away from acids.[18]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. www2.chemistry.msu.edu [www2.chemistry.msu.edu]
2. Exploiting Continuous Processing for Challenging Diazo Transfer and Telescoped Copper-Catalyzed Asymmetric Transformations - PMC [pmc.ncbi.nlm.nih.gov]
3. Methanesulfonyl azide, trifluoro- | CF₃N₃O₂S | CID 10986786 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. lookchem.com [lookchem.com]
5. Trifluoromethanesulfonyl azide - Wikiwand [wikiwand.com]
6. benchchem.com [benchchem.com]
7. Trifluoromethanesulfonyl azide | 3855-45-6 | Benchchem [benchchem.com]
8. 2D IR Study of Vibrational Coupling Between Azide and Nitrile Reporters in a RNA Nucleoside - PMC [pmc.ncbi.nlm.nih.gov]
9. A Direct Comparison of Azide and Nitrile Vibrational Probes - PMC [pmc.ncbi.nlm.nih.gov]

- 10. iris.cnr.it [iris.cnr.it]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Organic azide - Wikipedia [en.wikipedia.org]
- 13. Azide synthesis by diazotransfer [organic-chemistry.org]
- 14. Efficient Synthesis of Sulfonyl Azides from Sulfonamides [organic-chemistry.org]
- 15. researchgate.net [researchgate.net]
- 16. www2.chemistry.msu.edu [www2.chemistry.msu.edu]
- 17. Information on Azide Compounds – Stanford Environmental Health & Safety [ehs.stanford.edu]
- 18. ucd.ie [ucd.ie]
- 19. echemi.com [echemi.com]
- To cite this document: BenchChem. [Triflyl Azide (TfN_3): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1626117#physical-and-chemical-properties-of-triflyl-azide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com